

5-hydroxypiperidine-3-carboxylic acid CAS number lookup

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Compound of Interest

Compound Name: 5-hydroxypiperidine-3-carboxylic Acid

Cat. No.: B3253908

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An In-depth Technical Guide to **5-Hydroxypiperidine-3-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-hydroxypiperidine-3-carboxylic acid**, a pivotal heterocyclic compound in neuroscience research and medicinal chemistry. We delve into its core chemical identity, including CAS registry numbers for its various forms, and explore its stereochemical nuances. The guide elucidates common synthetic pathways, detailing the strategic choices behind precursor selection and reaction mechanisms. A significant focus is placed on its primary application as a gamma-aminobutyric acid (GABA) uptake inhibitor, contextualizing its mechanism of action within the GABAergic system and comparing its structure-activity relationship to seminal compounds like nipecotic acid. This document consolidates physicochemical data, detailed experimental protocols for functional assessment, and essential safety information to serve as a vital resource for professionals engaged in CNS drug discovery and development.

Chemical Identity and Physicochemical Properties

5-Hydroxypiperidine-3-carboxylic acid is a non-proteinogenic amino acid derivative featuring a piperidine core. This structure is of significant interest as it serves as a conformationally restricted analog of GABA, the primary inhibitory neurotransmitter in the central nervous

system. Its therapeutic and research potential is largely derived from its ability to modulate GABAergic neurotransmission.[\[1\]](#)[\[2\]](#)

Nomenclature and CAS Registry Numbers

The precise identification of chemical compounds is critical for procurement, regulatory compliance, and scientific literature tracking. **5-Hydroxypiperidine-3-carboxylic acid** and its related forms are registered under several CAS numbers, which can vary based on stereochemistry, salt form, or if it is a protected intermediate.

Compound Name	CAS Number	Notes
5-Hydroxypiperidine-3-carboxylic Acid	229152-86-7	Stereochemistry not specified. [3] [4]
5-Hydroxypiperidine-3-carboxylic acid hydrochloride	1171511-34-4	Hydrochloride salt form. [5]
(3RS,5SR)-5-Hydroxypiperidine-3-carboxylic Acid	Not explicitly found; referenced in literature.	A specific racemic diastereomer. [1]
1-Benzyl-5-hydroxypiperidine-3-carboxylic acid	Not explicitly found; referenced as a synthetic intermediate.	N-benzyl protected intermediate. [6]

Note: The literature often discusses regioisomers such as 4-hydroxy and 5-hydroxy-piperidine-2-carboxylic acid. Researchers should exercise caution to ensure they are referencing the correct positional isomer.

Stereochemistry

5-Hydroxypiperidine-3-carboxylic acid possesses two chiral centers, at carbons C3 and C5. This gives rise to four possible stereoisomers (two pairs of enantiomers). The relative orientation of the hydroxyl and carboxylic acid groups (cis or trans) significantly influences the molecule's three-dimensional shape and, consequently, its biological activity. For instance, the literature describes the synthesis and activity of the (3RS,5SR) diastereomer, highlighting the importance of stereochemical control in its application as a GABA uptake inhibitor.[\[1\]](#)

Physicochemical Data

The fundamental properties of the parent compound are summarized below. These values are essential for experimental design, including solvent selection and dosage calculations.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO ₃	
Molecular Weight	145.16 g/mol	
Appearance	Solid	
InChI Key	OKNUJKFLEDJRTR- UHFFFAOYSA-N	

Synthesis and Characterization

The synthesis of **5-hydroxypiperidine-3-carboxylic acid** analogs typically involves multi-step sequences starting from commercially available piperidine precursors. A common strategy employs an N-protected piperidone derivative, which allows for controlled introduction of the required functional groups.

Retrosynthetic Analysis and Key Precursors

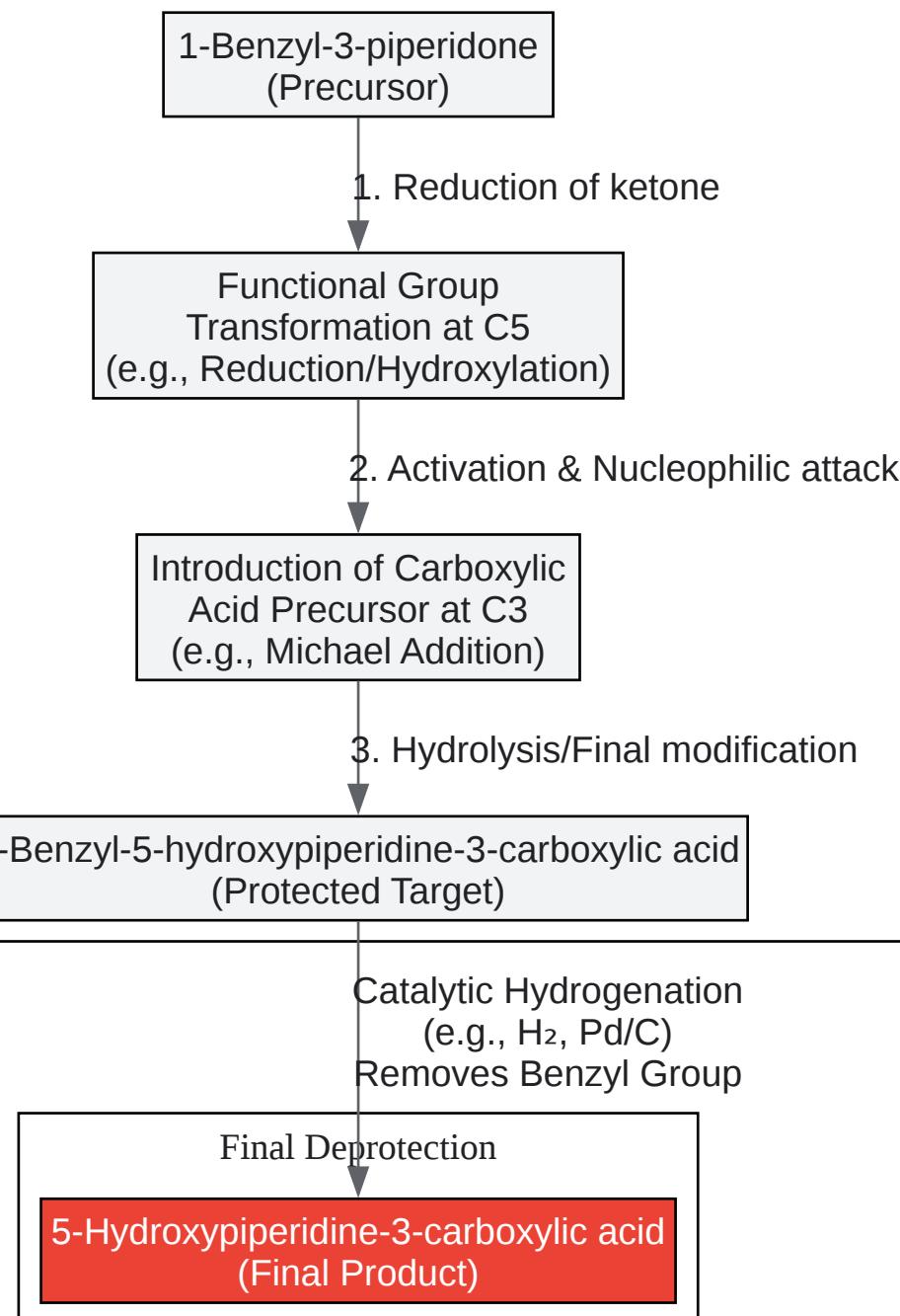
A logical retrosynthetic approach identifies N-benzyl-3-piperidone as a strategic starting material. The benzyl group serves as a robust protecting group for the piperidine nitrogen, stable to various reaction conditions but readily removable in the final step via catalytic hydrogenation.^[7] The synthesis proceeds through a cyanohydrin formation followed by hydrolysis to establish the carboxylic acid and hydroxyl groups at the C3 position, although this route leads to the 3-hydroxy-3-carboxylic acid isomer. A more relevant pathway to the target molecule involves building the substituted piperidine ring from acyclic precursors or modifying existing piperidines. For the related N-benzyl intermediate, synthesis often starts with 1-benzyl-3-piperidone hydrochloride.^[7]

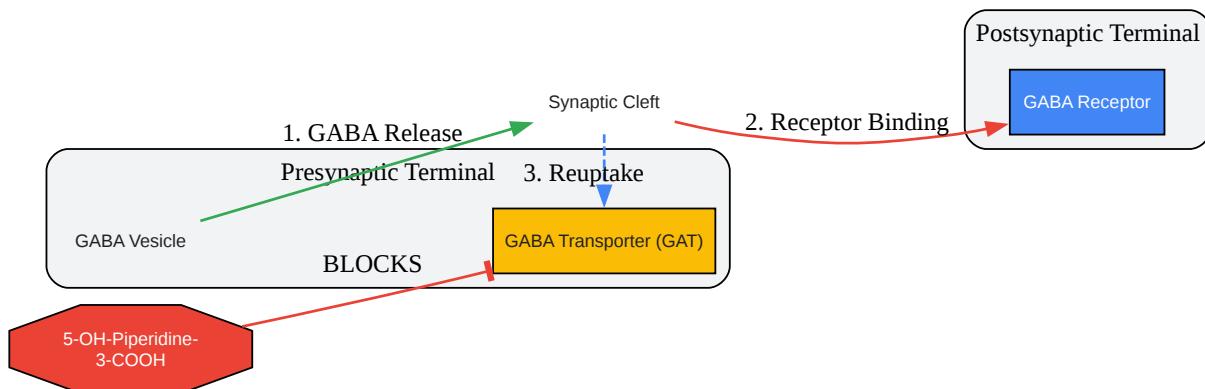
General Synthetic Workflow

The following diagram illustrates a conceptual workflow for synthesizing a protected version of **5-hydroxypiperidine-3-carboxylic acid**. The key steps involve nucleophilic addition to a

ketone, functional group manipulation, and final deprotection.

Synthesis of 1-Benzyl-5-hydroxypiperidine-3-carboxylic acid Intermediate





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References

- 1. Hydroxy- and amino-substituted piperidinecarboxylic acids as gamma-aminobutyric acid agonists and uptake inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 229152-86-7 CAS MSDS (5-Hydroxypiperidine-3-carboxylic Acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 5-Hydroxypiperidine-3-carboxylic Acid | 229152-86-7 [amp.chemicalbook.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Buy 1-Benzyl-5-hydroxypiperidine-3-carboxylic acid [smolecule.com]
- 7. prepchem.com [prepchem.com]
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